Application Note: Spectroscopic Characterization of Iron Pentacarbonyl using FTIR and Raman

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Compound of Interest

Compound Name:	*carbon monoxide;iron*
Cat. No.:	*B8071527*

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Introduction

Iron pentacarbonyl, $Fe(CO)_5$, is a significant organometallic compound with a trigonal bipyramidal structure belonging to the D_{3h} point group.[1] Its unique structural and bonding properties make it a subject of extensive study in inorganic chemistry and a precursor in various chemical syntheses. Vibrational spectroscopy, particularly Fourier Transform Infrared (FTIR) and Raman spectroscopy, serves as a powerful tool for its characterization. These techniques provide detailed insights into the molecular structure, bonding, and vibrational modes of the carbonyl ligands. This application note provides a detailed protocol for the spectroscopic characterization of iron pentacarbonyl using both FTIR and Raman spectroscopy.

Data Presentation

The vibrational modes of iron pentacarbonyl have been extensively studied.[2][3] The molecule's D_{3h} symmetry dictates the activity of its vibrational modes in infrared and Raman

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spectra.[2][3] The C≡O stretching region is particularly informative. For a D_{3h} structure, two C≡O stretching bands are expected in the IR spectrum, while three are anticipated in the Raman spectrum.[2] The observed vibrational frequencies for the carbonyl stretching modes in the gas phase are summarized in the table below.

Vibrational Mode	Symmetry	FTIR Activity	Raman Activity	Frequency (cm^{-1})
ν(CO) axial	A_1'	Inactive	Active	~2121
ν(CO) equatorial	A_1'	Inactive	Active	~2042
ν(CO) axial	A_2''	Active	Inactive	~2034
ν(CO) equatorial	E'	Active	Active	~2013-2014

Note: Frequencies can vary slightly depending on the phase (gas, liquid, or solid) and solvent used.[1][2][4]

Experimental Protocols

I. FTIR Spectroscopy of Iron Pentacarbonyl

Objective: To obtain a high-resolution infrared spectrum of iron pentacarbonyl in the liquid phase.

Materials:

- Iron pentacarbonyl ($Fe(CO)_5$) - Caution: Highly toxic and volatile. Handle only in a well-ventilated fume hood with appropriate personal protective equipment (PPE).
- FTIR spectrometer (e.g., Bruker Tensor 27)[5]
- Liquid-sample cell with KBr or NaCl windows
- Syringe and needle for sample transfer
- Solvent for cleaning (e.g., hexane or dichloromethane)

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- Nitrogen gas for purging the sample compartment

Procedure:

- Instrument Preparation:
  - Ensure the FTIR spectrometer is turned on and has been allowed to stabilize.
  - Purge the sample compartment with dry nitrogen gas to minimize interference from atmospheric water and carbon dioxide.
- Background Spectrum Acquisition:
  - Assemble the empty liquid-sample cell and place it in the sample holder of the spectrometer.
  - Acquire a background spectrum. This will be subtracted from the sample spectrum to remove any signals from the cell windows and the atmosphere.
- Sample Preparation:
  - In a fume hood, carefully draw a small amount of liquid iron pentacarbonyl into a syringe.
  - Inject the liquid into the port of the liquid-sample cell, ensuring there are no air bubbles.
- Sample Spectrum Acquisition:
  - Place the filled sample cell into the spectrometer's sample holder.
  - Acquire the FTIR spectrum of the iron pentacarbonyl. A typical measurement would involve co-adding multiple scans (e.g., 32 or 64) to improve the signal-to-noise ratio, with a resolution of 2 or 4 cm^{-1}.
- Data Processing and Analysis:
  - The acquired spectrum will be automatically ratioed against the background spectrum by the instrument software.

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- Identify and label the characteristic absorption bands, particularly the strong C≡O stretching bands around 2000 cm^{-1}.[1]

- Cleaning:
  - After analysis, carefully remove the sample from the cell in the fume hood.
  - Thoroughly clean the cell windows with an appropriate solvent and dry them before storage.

II. Raman Spectroscopy of Iron Pentacarbonyl

Objective: To obtain a high-resolution Raman spectrum of liquid iron pentacarbonyl.

Materials:

- Iron pentacarbonyl ($Fe(CO)_5$) - Caution: Handle with extreme care in a fume hood.
- Raman spectrometer with a suitable laser excitation source (e.g., 532 nm or 785 nm)
- Glass capillary tube or NMR tube for sample containment
- Capillary tube holder for the spectrometer
- Syringe and needle

Procedure:

- Instrument Preparation:
  - Turn on the Raman spectrometer and the laser source, allowing them to stabilize.
  - Ensure the instrument is properly aligned and calibrated.
- Sample Preparation:
  - In a fume hood, use a syringe to carefully fill a glass capillary tube with liquid iron pentacarbonyl.

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- Seal the capillary tube to prevent the volatile sample from evaporating and to ensure safety.

- Spectrum Acquisition:
  - Mount the sealed capillary tube securely in the sample holder of the Raman spectrometer.
  - Focus the laser onto the sample. Start with a low laser power to avoid sample decomposition and adjust as necessary.
  - Acquire the Raman spectrum. The acquisition time will depend on the sample's scattering efficiency and the desired signal-to-noise ratio. It may range from a few seconds to several minutes.

- Data Processing and Analysis:
  - Process the raw data by performing a baseline correction to remove any background fluorescence.
  - Identify and label the Raman shifts corresponding to the vibrational modes of iron pentacarbonyl. Pay close attention to the C≡O stretching region to observe the three expected Raman-active bands.

- Cleaning:
  - Dispose of the sealed capillary tube containing the iron pentacarbonyl according to institutional safety guidelines for hazardous chemical waste.

Visualizations

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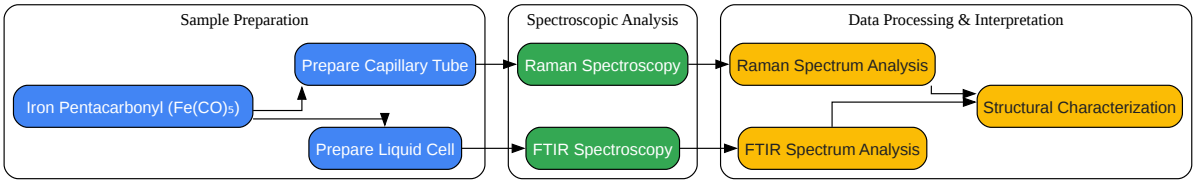

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